

Atreleuton: A Comparative Analysis of its Anti-Inflammatory Effects Across Different Models

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Compound of Interest

Compound Name: Atreleuton-d4

Cat. No.: B15561017

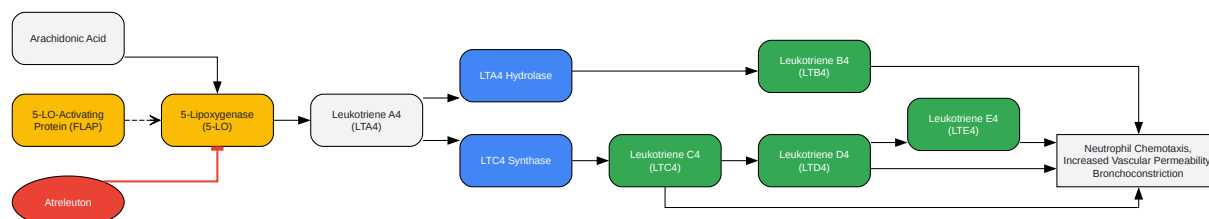
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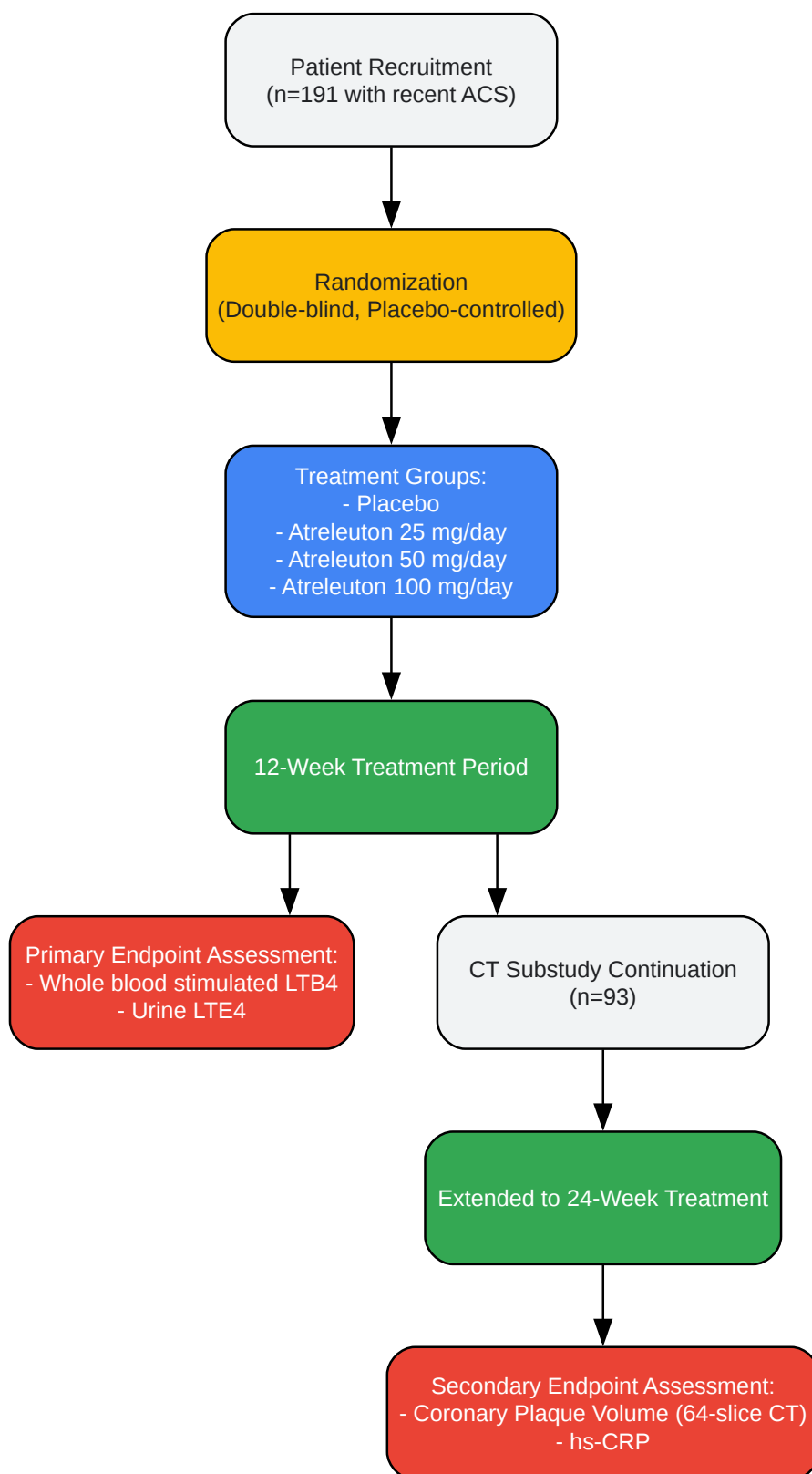
For Researchers, Scientists, and Drug Development Professionals

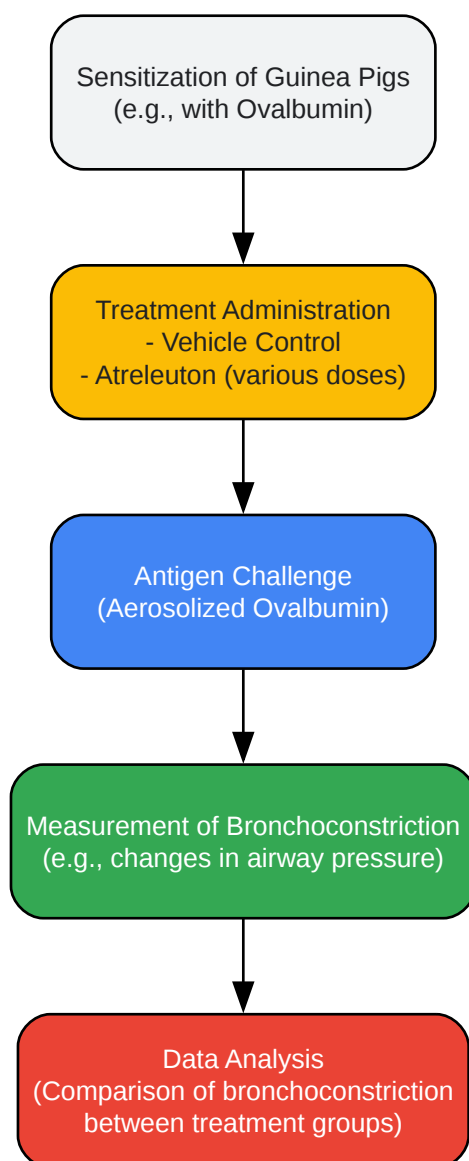
This guide provides a comparative analysis of the experimental data on Atreleuton (also known as VIA-2291 or ABT-761), a potent and selective 5-lipoxygenase (5-LO) inhibitor. By inhibiting 5-LO, Atreleuton effectively blocks the biosynthesis of leukotrienes, which are key mediators of inflammation. This guide summarizes the available quantitative and qualitative data on Atreleuton's efficacy in various inflammatory models, primarily focusing on atherosclerosis and respiratory inflammation. Due to the limited availability of public data, this guide also highlights areas where further preclinical investigation is warranted.

Atreleuton's Mechanism of Action: Targeting the 5-Lipoxygenase Pathway

Atreleuton's therapeutic potential stems from its specific inhibition of 5-lipoxygenase, a crucial enzyme in the arachidonic acid cascade. This pathway is responsible for the production of pro-inflammatory leukotrienes, including Leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, and LTE4). These molecules contribute to various aspects of the inflammatory response, such as neutrophil and eosinophil recruitment, increased vascular permeability, and smooth muscle contraction. By blocking 5-LO, Atreleuton effectively reduces the levels of these inflammatory mediators.







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